

Performance of Oleonitrile-Based Plasticizers in NBR: A Comparative Guide

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Compound of Interest

Compound Name: Oleonitrile

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This guide provides a comprehensive comparison of the performance of **oleonitrile**-based plasticizers in Nitrile Butadiene Rubber (NBR) with other common alternatives. Due to the limited direct research on "**oleonitrile**" plasticizers, this report uses data from castor oil-based plasticizers, which are chemically similar fatty acid derivatives, as a representative substitute. This analysis is supported by experimental data from peer-reviewed studies and outlines the methodologies used for key performance evaluations.

Comparative Performance Data

The selection of a plasticizer is critical in determining the final properties of an NBR compound. Key performance indicators include mechanical properties, resistance to compression set, and fluid resistance. The following tables summarize the performance of a bio-based plasticizer (castor oil-based) in comparison to the conventional phthalate plasticizer, Dioctyl Phthalate (DOP).

Table 1: Mechanical Properties of NBR Vulcanizates with Different Plasticizers

Property	NBR with Castor Oil-Based Plasticizer	NBR with Dioctyl Phthalate (DOP)
Tensile Strength (MPa)	> 17.18	17.18
Elongation at Break (%)	> 240.25	240.25
Hardness (Shore A)	Comparable to DOP	Specific value not provided
Tear Strength (kN/m)	Higher than DOP	Specific value not provided

Source: Data adapted from a study on castor oil-based plasticizers in NBR.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Table 2: Compression Set and Aging Resistance

Property	NBR with Castor Oil-Based Plasticizer	NBR with Dioctyl Phthalate (DOP)
Compression Set (%)	Improved resistance over DOP	Specific value not provided
Hot Air Aging Resistance	Improved over DOP	Standard performance
Oil Aging Resistance	Improved over DOP	Standard performance

Source: Data adapted from a study on castor oil-based plasticizers in NBR.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Table 3: Thermal Stability

Property	NBR with Castor Oil-Based Plasticizer	NBR with Dioctyl Phthalate (DOP)
Initial Decomposition Temp. (T10%)	~100°C higher than DOP	Baseline

Source: Data adapted from a study on castor oil-based plasticizers in NBR.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocols

The data presented above is generated using standardized testing methodologies to ensure comparability and reliability. The following are detailed protocols for the key experiments.

Tensile Properties (ASTM D412)

This test determines the tensile strength, elongation at break, and modulus of NBR compounds.

- Specimen Preparation: Dumbbell-shaped specimens are cut from vulcanized NBR sheets of a specified thickness.
- Test Procedure:
 - The cross-sectional area of the specimen is measured.
 - The specimen is mounted in the grips of a tensile testing machine.
 - The specimen is stretched at a constant rate until it breaks.
 - The force and elongation are recorded throughout the test.
- Data Analysis:
 - Tensile Strength: The maximum force applied before the specimen breaks, divided by the original cross-sectional area.
 - Elongation at Break: The percentage increase in length of the specimen at the point of rupture.

Compression Set (ASTM D395)

This test measures the ability of the NBR compound to retain its elastic properties after prolonged compression.

- Specimen Preparation: Cylindrical discs of a specified diameter and thickness are used.
- Test Procedure:
 - The initial thickness of the specimen is measured.

- The specimen is placed in a compression device and compressed to a specified percentage of its original height.
- The device is placed in an oven at a specified temperature for a set duration.
- The specimen is removed from the device and allowed to cool at room temperature for 30 minutes.
- The final thickness of the specimen is measured.
- Data Analysis: The compression set is calculated as the percentage of the original deflection that is not recovered.

Fluid Resistance (ASTM D471)

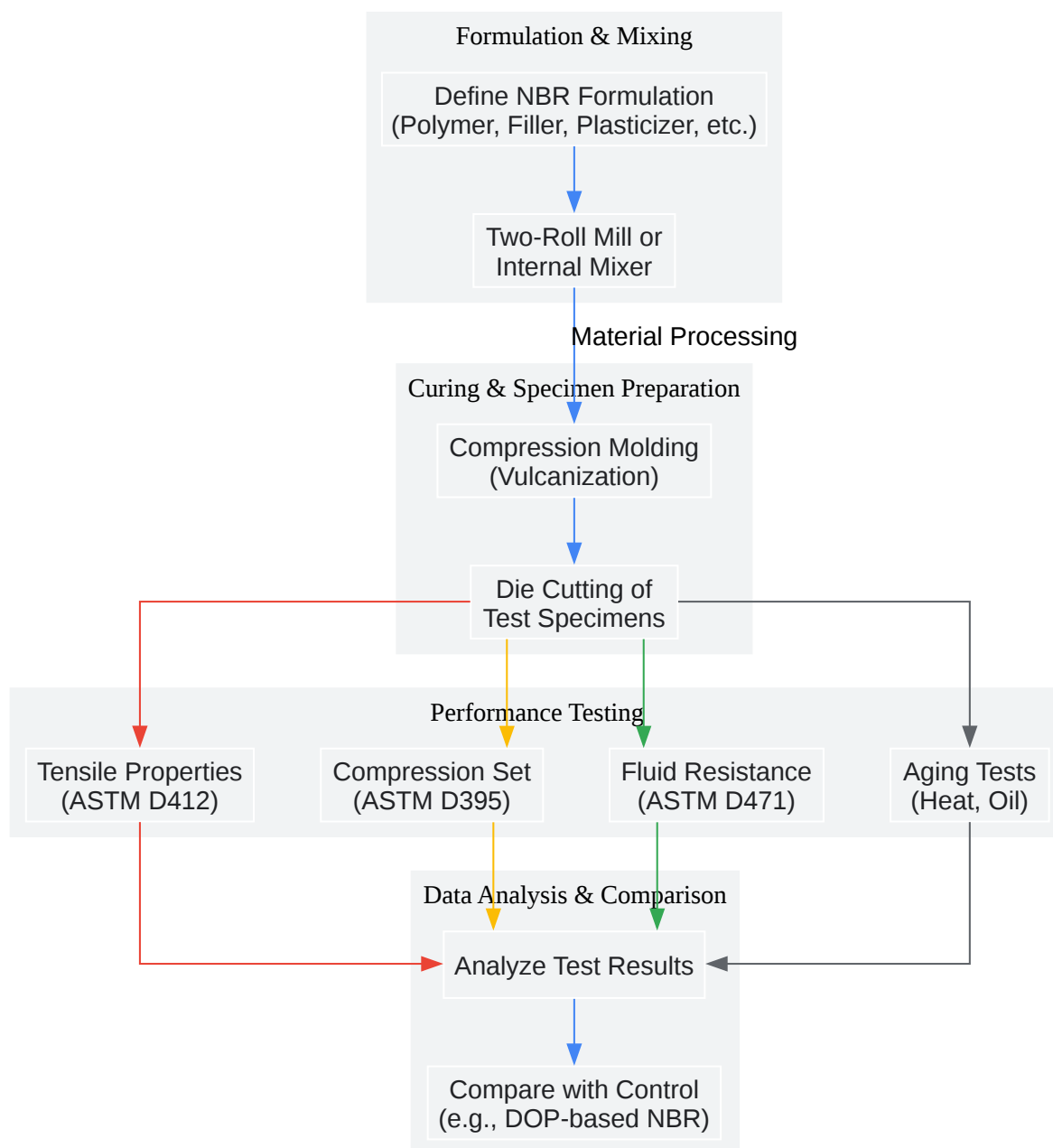
This test evaluates the effect of liquids, such as oils and fuels, on the properties of the NBR compound.

- Specimen Preparation: Specimens of a standard size and shape are prepared.
- Test Procedure:
 - The initial mass, volume, and hardness of the specimens are measured.
 - The specimens are immersed in the test fluid in a closed container.
 - The container is placed in an oven at a specified temperature for a set duration.
 - The specimens are removed, blotted dry, and their final mass, volume, and hardness are measured.
- Data Analysis: Changes in mass, volume, and hardness are reported as percentages.

Visualizations

Experimental Workflow for NBR Compound Evaluation

The following diagram illustrates the typical workflow for evaluating the performance of a new plasticizer in an NBR formulation.



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Caption: Workflow for NBR plasticizer performance evaluation.

Conclusion

The available data on castor oil-based plasticizers, as a proxy for **oleonitrile**-based plasticizers, suggests that they are a viable and, in some aspects, superior alternative to conventional phthalate plasticizers like DOP for NBR applications.[1][2][3][4] Notably, they have been shown to enhance mechanical properties such as tensile and tear strength, as well as improve resistance to aging and thermal degradation.[1][2][3][4] These bio-based plasticizers can be particularly beneficial in applications requiring high mechanical performance and durability.[1][2][3][4] Further research directly on **oleonitrile**-based plasticizers is warranted to confirm these findings and to fully characterize their performance profile in NBR. The experimental protocols outlined in this guide provide a standardized framework for such future evaluations.

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